

common issues with NRX-103095 stability in solution

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Compound of Interest

Compound Name: NRX-103095

Cat. No.: B10854704

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Technical Support Center: NRX-103095

Welcome to the technical support center for **NRX-103095**. This resource provides troubleshooting guidance and frequently asked questions to assist researchers, scientists, and drug development professionals in their experiments involving this compound.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **NRX-103095**?

A1: **NRX-103095** is soluble in organic solvents such as DMSO and DMF.^{[1][2]} For most in vitro applications, DMSO is the recommended solvent. A stock solution of up to 100 mg/mL (188.55 mM) can be prepared in DMSO.^[3]

Q2: Are there any special considerations when dissolving **NRX-103095** in DMSO?

A2: Yes. To achieve high concentrations in DMSO, sonication may be necessary.^[3] It is also highly recommended to use a fresh, unopened bottle of anhydrous DMSO, as hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of the compound.^{[3][4]}

Q3: How should solid **NRX-103095** be stored?

A3: Solid **NRX-103095** should be stored under refrigerated conditions.^{[1][2]} For long-term storage, -20°C is recommended, which can preserve the compound for up to three years.^[3]

Q4: What is the proper way to store **NRX-103095** solutions?

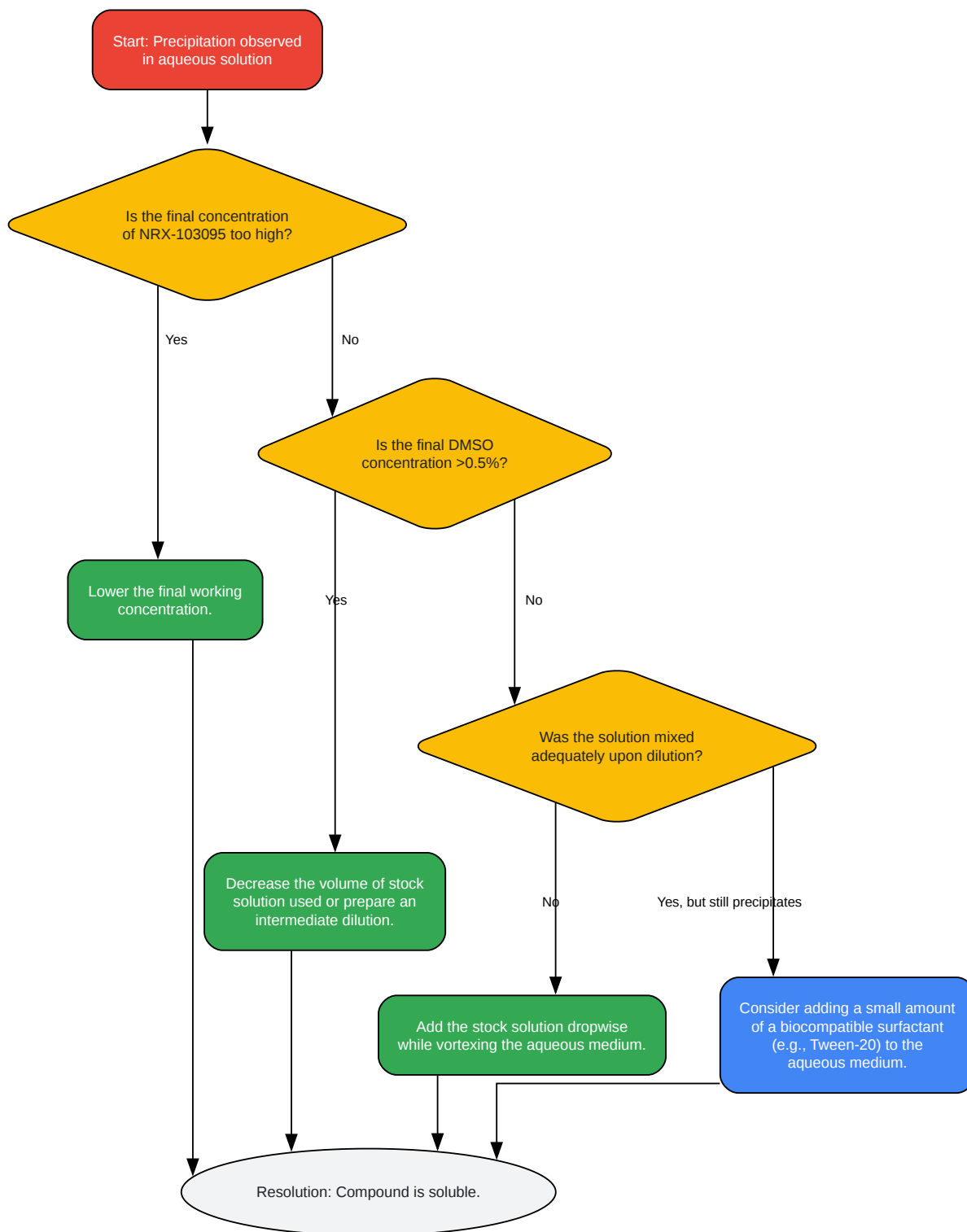
A4: Stock solutions of **NRX-103095** in DMSO should be aliquoted to avoid repeated freeze-thaw cycles.^[4] These aliquots should be stored at -80°C for long-term stability (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).^{[3][4]}

Troubleshooting Guides

Issue 1: Precipitation of **NRX-103095** upon dilution in aqueous media.

This is a common issue when diluting a compound from a high-concentration organic stock solution into an aqueous buffer or cell culture medium for in vitro assays.

Troubleshooting Workflow:



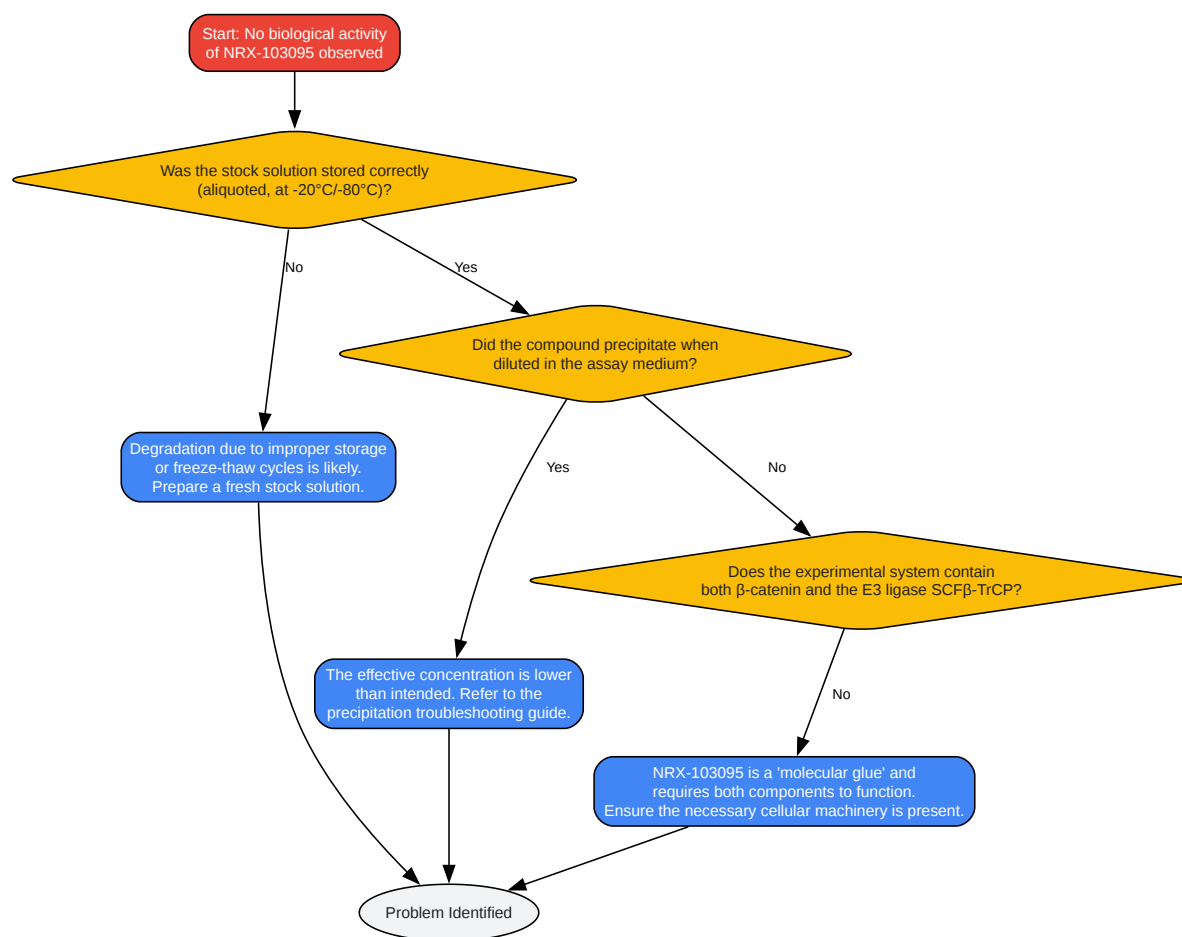
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Caption: Troubleshooting workflow for **NRX-103095** precipitation.

Issue 2: Lack of expected biological activity in an assay.

If **NRX-103095** is not showing its expected activity as an enhancer of the β -catenin: β -TrCP interaction, consider the following potential causes.

Logical Troubleshooting Steps:



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Caption: Troubleshooting guide for lack of **NRX-103095** activity.

Data Presentation

Table 1: Solubility and Stock Solution Parameters

Parameter	Value	Notes	Source
Solvents	DMSO, DMF	[1][2]	
Max Solubility in DMSO	100 mg/mL (188.55 mM)	Requires sonication.	[3]
Recommended Solvent	Anhydrous (newly opened) DMSO	Hygroscopic DMSO can reduce solubility.	[3][4]

Table 2: Storage Conditions and Stability

Form	Storage Temperature	Duration	Source
Solid	Refrigerated	12 months	[1]
Solid	4°C	2 years	[3]
Solid	-20°C	3 years	[3]
Solution (in DMSO)	-20°C	1 month	[3][4]
Solution (in DMSO)	-80°C	6 months	[3][4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM NRX-103095 Stock Solution in DMSO

Materials:

- **NRX-103095** solid (MW: 530.34 g/mol)
- Anhydrous, sterile DMSO

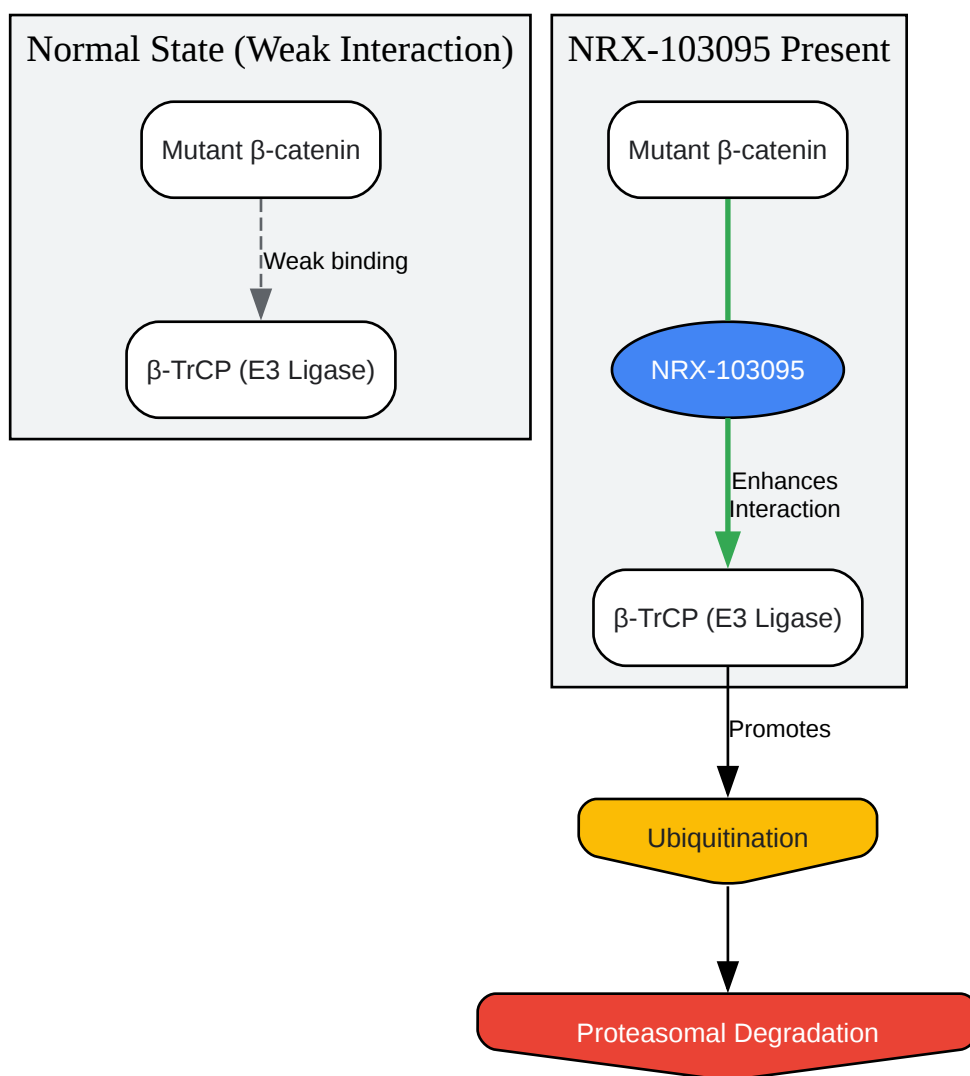
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- Calculate the required mass of **NRX-103095**. To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 530.34 \text{ g/mol} = 0.0053034 \text{ g} = 5.30 \text{ mg}$
- Weigh out 5.30 mg of **NRX-103095** solid in a suitable container.
- Add 1 mL of anhydrous, sterile DMSO to the solid.
- Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
- If the solid is not fully dissolved, place the vial in a sonicator bath for 5-10 minutes, or until the solution is clear.
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 20 μL) in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for up to 6 months.

Visualizations

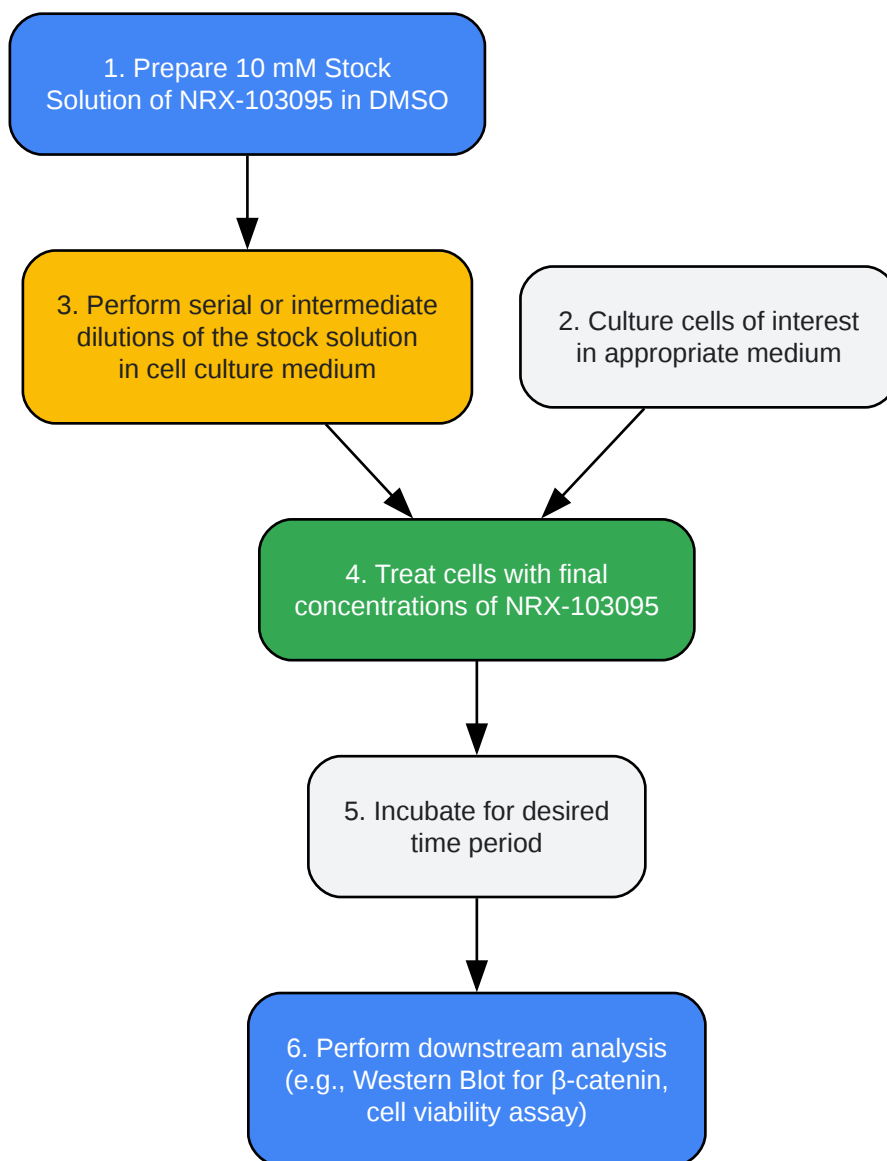
Mechanism of Action of NRX-103095



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Caption: **NRX-103095** acts as a molecular glue.

General Experimental Workflow



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Caption: Typical workflow for a cell-based assay with **NRX-103095**.

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